

# Personal protective equipment for handling 4-Chloroaniline

Author: BenchChem Technical Support Team. Date: December 2025



# Essential Safety and Handling Guide for 4-Chloroaniline

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals handling **4-Chloroaniline**. Adherence to these procedures is critical due to the significant health risks associated with this compound.

Warning: **4-Chloroaniline** is classified as toxic if swallowed, in contact with skin, or if inhaled, and may cause cancer.[1][2][3] It is also a skin sensitizer and is very toxic to aquatic life with long-lasting effects.[1][3] Handle this chemical with extreme caution.[4]

#### **Quantitative Data Summary**

For quick reference, the following table summarizes key quantitative data for **4-Chloroaniline**.



Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> CIN
Molecular Weight	127.57 g/mol [3]
Appearance	White or pale yellow solid[5][6]
Melting Point	67 - 70 °C (153 - 158 °F)[7]
Boiling Point	232 °C (450 °F)[1][7]
Flash Point	132 °C (269.6 °F)[1]
Vapor Pressure	0.03 hPa (0.02 mmHg) at 25 °C (77 °F)[7]
Water Solubility	2.2 - 3.9 g/L at 20 °C[1][7]
Density	1.17 - 1.43 g/cm³ at 20 °C[1][2]
Occupational Exposure	No specific OSHA PEL, NIOSH REL, or ACGIH TLV has been established. All contact should be reduced to the lowest possible level as it is a suspected carcinogen.[4]

# **Operational and Disposal Plan**

This section provides a step-by-step guide for the safe handling and disposal of **4- Chloroaniline**.

## **Engineering Controls & Storage**

- Ventilation: Always handle 4-Chloroaniline in a well-ventilated area.[8] Operations should be conducted under a local exhaust ventilation system, such as a chemical fume hood, to minimize inhalation exposure.[9]
- Storage: Store containers in a cool, dry, and well-ventilated area, tightly closed.[3][4] Keep away from incompatible materials such as strong acids and oxidizing agents.[4] Protect from direct light and air.[7][10] The storage area should be locked.[1][11]



 Ignition Sources: Prohibit smoking and open flames where 4-Chloroaniline is used or stored.[4]

# **Required Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is mandatory to prevent exposure.

- Hand Protection: Wear chemical-resistant gloves tested according to standards like EN 374.
   [9][10] Nitrile or neoprene gloves are recommended.[12] Always inspect gloves for integrity before use.[12]
- Eye and Face Protection: Use chemical safety goggles with side shields or a full-face shield.
   [9][12]
- Body Protection: Wear a lab coat or chemical-resistant suit to prevent skin contact.[9][12] For significant exposure risks, a dust-tight suit is recommended.[9]
- Respiratory Protection: If dust or aerosols can be generated, use a NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode.[4] In case of inadequate ventilation, respiratory protection is necessary.[3]

## **Step-by-Step Handling Protocol**

- Preparation: Before handling, ensure all safety precautions have been read and understood.
   [1] Confirm that emergency equipment, such as an eyewash station and safety shower, is accessible.
- Weighing and Transfer: Conduct weighing and transfer operations within a chemical fume hood or other contained ventilation device to prevent dust generation.[8] Avoid creating dust.
   [7]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[3][4] Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.[3][9]
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[9][11] Contaminated work clothes should not be taken home.[4]



### **First Aid and Emergency Procedures**

Immediate medical attention is required for any exposure.

- Inhalation: Move the victim to fresh air and keep them warm and at rest.[1] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical help.[1][2]
- Skin Contact: Immediately remove all contaminated clothing.[2][11] Wash the affected skin area immediately and thoroughly with plenty of soap and water.[1][4] Seek prompt medical attention.[3]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[3][9]
  Remove contact lenses if present and easy to do so. Continue rinsing and consult a doctor.
  [9][11]
- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth with water and call a poison center or doctor immediately.[1][2][3]

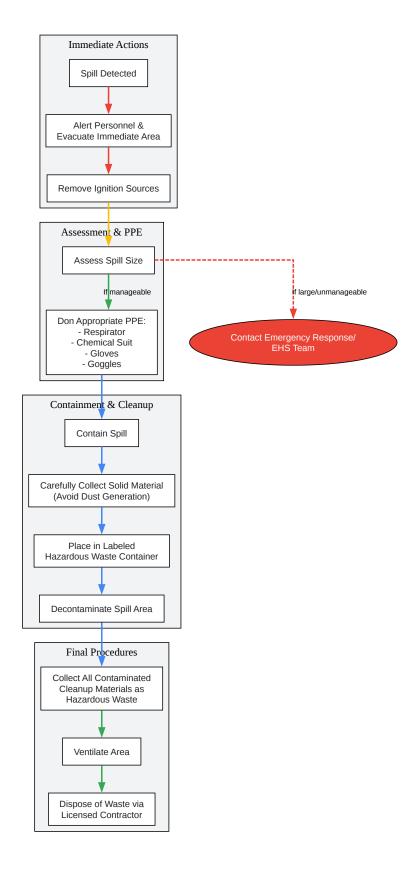
### **Decontamination and Disposal Plan**

- Waste Classification: **4-Chloroaniline** and any materials contaminated with it (e.g., gloves, wipes, absorbent material) must be treated as hazardous waste.[4][8] The EPA hazardous waste number for p-chloroaniline is P024.[5][8]
- Containerization: Collect waste in suitable, sealed, and clearly labeled containers.[7][12] The label must include "Hazardous Waste" and the chemical name.[12]
- Storage of Waste: Store hazardous waste containers in a designated, secure, and wellventilated area.[12]
- Disposal: Do not discharge into drains or the environment.[9] Arrange for disposal through a licensed hazardous waste management company, following all local, state, and federal regulations.[1][8][12]

## **Emergency Workflow: 4-Chloroaniline Spill**

The following diagram outlines the procedural steps for managing a spill.





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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chloroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138754#personal-protective-equipment-for-handling-4-chloroaniline]

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